

Proper Disposal Procedures for 3-Dehydroxy Chlorthalidone-D4

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Compound of Interest

Compound Name: 3-Dehydroxy Chlorthalidone-D4

Cat. No.: B12418661

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This document provides essential safety and logistical information for the proper disposal of **3-Dehydroxy Chlorthalidone-D4**, a deuterated analog of a metabolite of Chlorthalidone. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with regulations.

Immediate Safety and Handling Precautions

While **3-Dehydroxy Chlorthalidone-D4** is not classified as a hazardous substance, proper laboratory practices are essential to ensure safety.^[1]

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.^[2] If dust formation is likely, use a NIOSH-approved respirator.
- Skin and Body Protection: Wear a lab coat and appropriate clothing to prevent skin exposure.^[2]

Handling:

- Avoid inhalation of dust.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)

Spill and Emergency Procedures

In the event of a spill, follow these steps:

- Evacuate: If the spill is large, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Sweep up the spilled solid material.[\[1\]](#)[\[2\]](#)
- Collection: Place the swept-up material into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)
- Decontamination: Clean the spill area with an appropriate solvent or detergent and dispose of the cleaning materials as chemical waste.

Disposal Protocol

The primary guideline for the disposal of **3-Dehydroxy Chlorthalidone-D4** is to adhere to all federal, state, and local regulations.[\[1\]](#) This substance should be disposed of as an unused product.[\[1\]](#)

Step-by-Step Disposal Procedure:

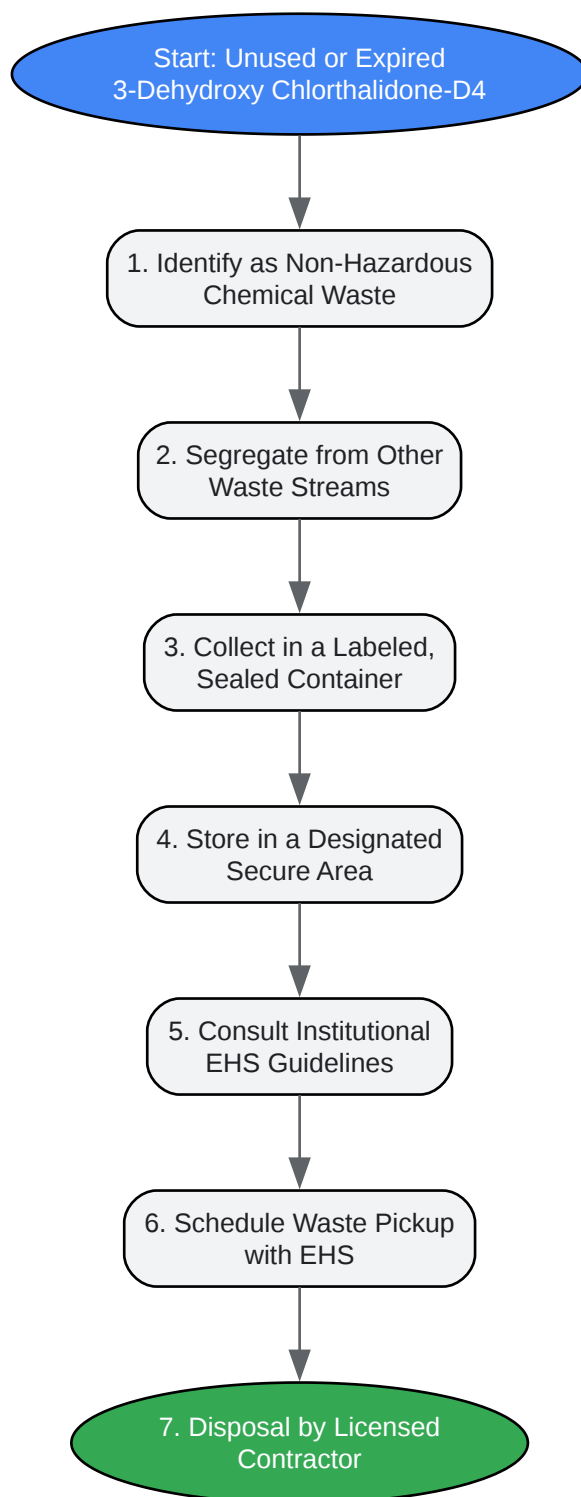
- Waste Identification and Segregation:
 - Identify the waste as non-hazardous chemical waste. The Safety Data Sheet (SDS) indicates that **3-Dehydroxy Chlorthalidone-D4** is not a hazardous substance.[\[1\]](#)
 - Segregate it from other laboratory waste streams such as sharps, biological waste, or radioactive waste.

- Waste Accumulation and Storage:
 - Collect all waste **3-Dehydroxy Chlorthalidone-D4**, including expired material and contaminated consumables (e.g., weighing paper, gloves), in a designated and clearly labeled waste container.
 - The container should be in good condition, compatible with the chemical, and kept securely closed.
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.^[2]
- Consult Institutional Guidelines:
 - Review your institution's specific chemical waste disposal procedures. The Environmental Health and Safety (EHS) office is the primary resource for this information.
 - Contact your EHS office to confirm the correct waste stream and to schedule a pickup.
- Waste Pickup and Disposal:
 - Your institution's EHS department will arrange for the collection of the chemical waste by a licensed hazardous waste disposal contractor.
 - Ensure all required paperwork is completed for the waste pickup.

Data Summary

Property	Value	Reference
Chemical Name	3-Dehydroxy Chlorthalidone-D4	[3]
Synonyms	2-Chloro-5-(2,3-dihydro-3-oxo-1H-isoindol-1-yl)-benzenesulfonamide-d4; 3-Deoxy Chlorthalidone-d4	[1][3]
Molecular Formula	C14H7D4ClN2O3S	[1]
Molecular Weight	326.79 g/mol	[1]
CAS Number (unlabelled)	82875-49-8	[1]
Hazard Classification	Not a hazardous substance	[1]
DOT Transport Classification	Not dangerous goods	[1][4]

Disposal Workflow Diagram



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Caption: Disposal workflow for **3-Dehydroxy Chlorthalidone-D4**.

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- To cite this document: BenchChem. [Proper Disposal Procedures for 3-Dehydroxy Chlorthalidone-D4]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12418661#3-dehydroxy-chlorthalidone-d4-proper-disposal-procedures>]

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